

physical and chemical properties of 2-methoxytetrahydropyran

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Compound of Interest

Compound Name: 2-Methoxytetrahydropyran

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An In-depth Technical Guide to 2-Methoxytetrahydropyran

Abstract

2-Methoxytetrahydropyran (CAS No. 6581-66-4) is a cyclic ether with significant applications in organic synthesis, primarily as a versatile building block and intermediate.^[1] Its structure, featuring a tetrahydropyran ring substituted with a methoxy group at the anomeric C2 position, imparts unique reactivity. This technical guide provides a comprehensive overview of the physical, chemical, and spectroscopic properties of **2-methoxytetrahydropyran**, intended for researchers, chemists, and professionals in drug development and materials science. The document details experimental protocols for property determination, summarizes key data in tabular format, and includes diagrams to illustrate reaction pathways and experimental workflows.

Physical and Chemical Properties

2-Methoxytetrahydropyran is typically a colorless to light yellow liquid with a characteristic ether-like odor.^[1] It is a flammable liquid and should be handled with appropriate safety precautions.^{[2][3]}

Quantitative Physical Data

The key physical properties of **2-methoxytetrahydropyran** are summarized in the table below. These values are critical for its handling, purification, and use in chemical reactions.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₂ O ₂	[4]
Molecular Weight	116.16 g/mol	[4][5]
CAS Number	6581-66-4	[4]
Appearance	Colorless to light yellow liquid	[1]
Boiling Point	128-129 °C (at 760 mmHg)	[2][4][6]
58-60 °C (at 10 mmHg)	[2]	
Density	0.963 g/mL (at 25 °C)	[2][4][6]
Refractive Index (n _{20/D})	1.425	[2][4][6]
Flash Point	25 °C (77 °F) - closed cup	[2][7]
Vapor Pressure	12.9 mmHg (at 25 °C)	[7]
LogP (Octanol/Water)	1.15940	[4][7]

Spectroscopic Data

Spectroscopic analysis is essential for confirming the identity and purity of **2-methoxytetrahydropyran**.

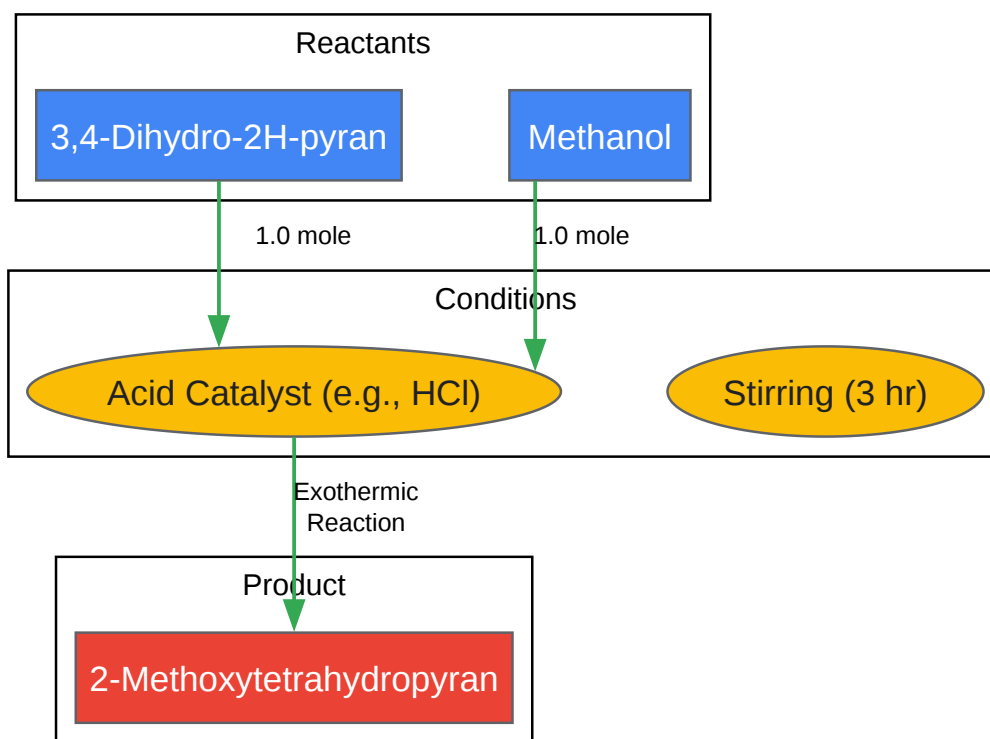
Spectroscopic Data	Description	Reference(s)
^1H NMR	Proton resonance spectra have been analyzed.	[2][8]
^{13}C NMR	Spectral data is available.	[5][9]
Mass Spectrometry (GC-MS)	Spectral data is available.	[9]
Infrared (IR) Spectroscopy	FTIR and ATR-IR spectra are available.	[9]
Raman Spectroscopy	Spectral data is available.	[9]

Chemical Properties and Reactivity

Synthesis

2-Methoxytetrahydropyran is commonly synthesized via the acid-catalyzed addition of methanol to 3,4-dihydro-2H-pyran.[10] The reaction is typically exothermic and proceeds with high yield.

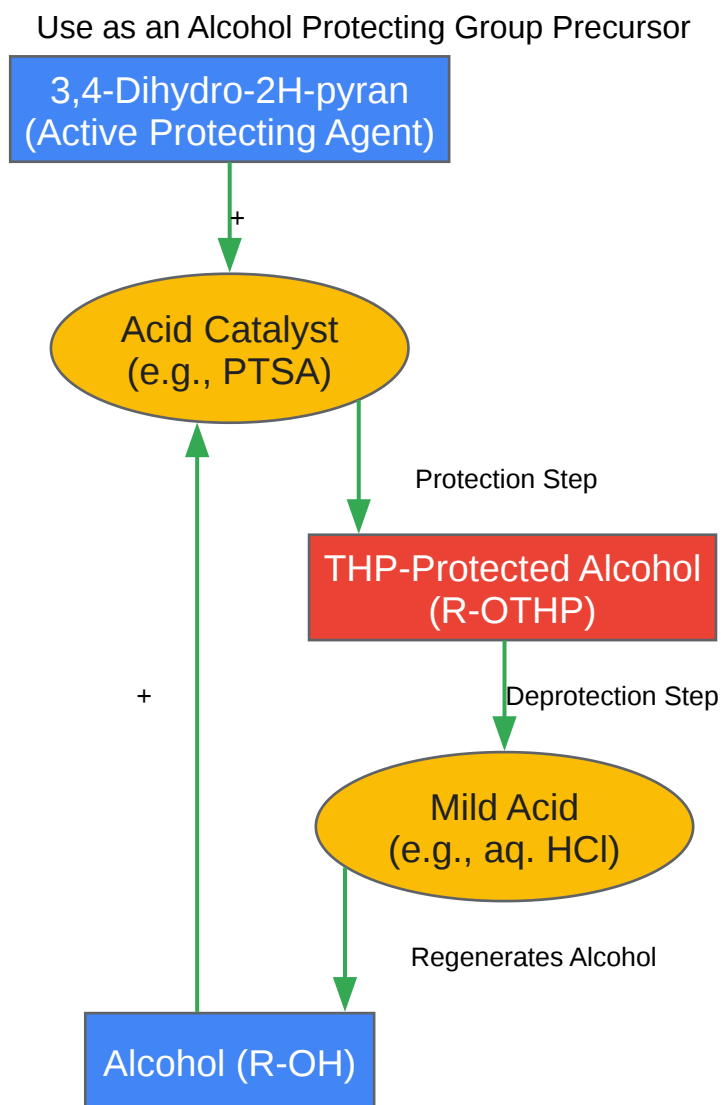
Synthesis of 2-Methoxytetrahydropyran

[Click to download full resolution via product page](#)Synthesis of **2-Methoxytetrahydropyran**.

Reactivity and Applications

2-Methoxytetrahydropyran is a valuable intermediate in organic synthesis.^[1] Its primary utility stems from its role as a precursor to the tetrahydropyranyl (THP) protecting group, although dihydropyran is more commonly used directly for this purpose. The THP group is widely used to protect alcohols and other functional groups due to its stability under a variety of conditions (e.g., basic, organometallic) and its ease of removal under mild acidic conditions.

In the gas phase, **2-methoxytetrahydropyran** undergoes an elimination reaction to yield 3,4-dihydro-2H-pyran and methanol.^{[2][10][11]}



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Alcohol protection using the THP group.

Experimental Protocols

Detailed methodologies for determining the key physical properties of **2-methoxytetrahydropyran** are outlined below. These are standard procedures applicable in most organic chemistry laboratories.

Boiling Point Determination (Distillation Method)

- **Apparatus Setup:** Assemble a standard simple distillation apparatus using a round-bottom flask, a distillation head with a thermometer, a condenser, and a receiving flask.
- **Sample Preparation:** Place a sample of **2-methoxytetrahydropyran** (approx. 10-20 mL) and a few boiling chips into the round-bottom flask.
- **Heating:** Gently heat the flask using a heating mantle.
- **Observation:** Record the temperature at which a steady stream of distillate is collected in the receiving flask. This temperature range is the boiling point. The thermometer bulb should be positioned just below the side arm of the distillation head to ensure an accurate reading of the vapor temperature.
- **Pressure Correction:** If the atmospheric pressure is not 760 mmHg, a pressure correction (e.g., using a nomograph) should be applied to determine the normal boiling point.

Density Measurement (Pycnometer Method)

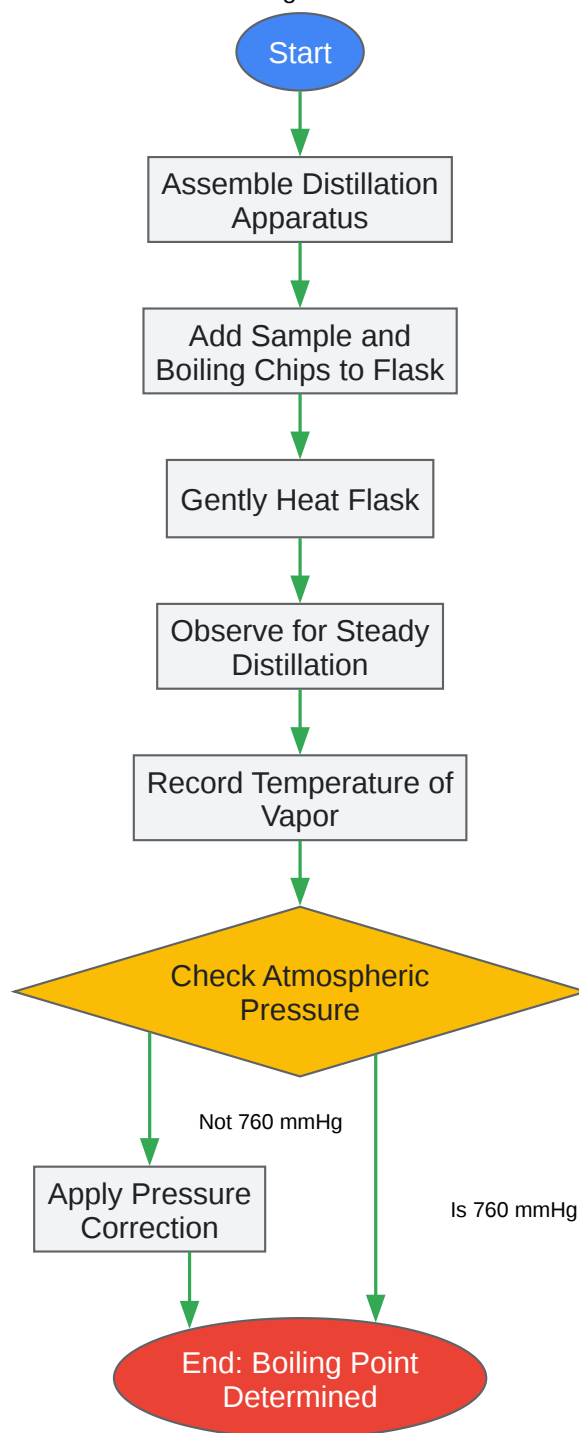
- **Pycnometer Preparation:** Clean and dry a pycnometer (a specific gravity bottle) and record its empty mass (m_1).
- **Calibration:** Fill the pycnometer with deionized water of a known temperature (e.g., 25 °C) and record the mass (m_2). The density of water (ρ_{water}) at this temperature is known.
- **Sample Measurement:** Empty and thoroughly dry the pycnometer. Fill it with **2-methoxytetrahydropyran** at the same temperature and record the mass (m_3).
- **Calculation:** The density of the sample (ρ_{sample}) is calculated using the formula: $\rho_{\text{sample}} = [(m_3 - m_1) / (m_2 - m_1)] * \rho_{\text{water}}$

Refractive Index Measurement (Abbe Refractometer)

- **Instrument Calibration:** Calibrate the Abbe refractometer using a standard sample with a known refractive index (e.g., distilled water).

- Sample Application: Place a few drops of **2-methoxytetrahydropyran** onto the prism of the refractometer.
- Measurement: Close the prism and adjust the light source and focus until the dividing line between the light and dark fields is sharp and centered in the crosshairs.
- Reading: Read the refractive index value from the instrument's scale. Record the temperature, as refractive index is temperature-dependent. The standard is typically 20 °C (n_{20/D}).

Workflow for Boiling Point Determination



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Boiling point determination workflow.

Safety and Handling

2-Methoxytetrahydropyran is a flammable liquid and vapor.^{[2][9]} It is essential to handle it in a well-ventilated area, away from ignition sources, and to use appropriate personal protective equipment (PPE).^{[2][12][13]}

GHS Hazard Information

Category	Information	Reference(s)
Pictogram	GHS02 (Flame)	^{[2][9]}
Signal Word	Warning	^{[2][9]}
Hazard Statement	H226: Flammable liquid and vapor	^{[2][9]}
Hazard Class	Flammable Liquid Category 3	^{[2][9]}
Storage Class	3 - Flammable liquids	^[2]

Handling and Storage

- Handling: Avoid inhalation of vapor or mist.^[12] Keep away from heat, sparks, open flames, and other ignition sources.^{[13][14]} Ground/bond container and receiving equipment to prevent static discharge.^[13]
- Storage: Store in a cool, dry, and well-ventilated place.^[12] Keep the container tightly closed.^[12] Containers that have been opened must be carefully resealed and kept upright to prevent leakage.^[12]
- Personal Protective Equipment (PPE): Eyeshields, faceshields, and chemical-resistant gloves are recommended.^[2] Use a respirator with an appropriate filter (e.g., type ABEK) if ventilation is inadequate.^[2]

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